Technical Guide: N-Methylnicotinamide-d4 in Metabolic Profiling

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Compound of Interest

Compound Name:	*N-Methylnicotinamide-d4*
Cat. No.:	*B1161446*

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Executive Summary

N-Methylnicotinamide (1-MNA) is a terminal metabolite of Nicotinamide (Vitamin B3) and a direct biomarker for the activity of Nicotinamide N-methyltransferase (NNMT). Elevated levels of 1-MNA are implicated in metabolic disorders, oncology (as an oncometabolite), and renal transport efficiency.

Precise quantification of 1-MNA in biological matrices is challenging due to its high polarity, low molecular weight, and susceptibility to matrix effects in LC-MS/MS. This guide details the deployment of **N-Methylnicotinamide-d4** (specifically the ring-deuterated isotopologue) as the gold-standard internal standard (IS) to correct for ionization suppression and recovery variance.

Biological & Chemical Grounding

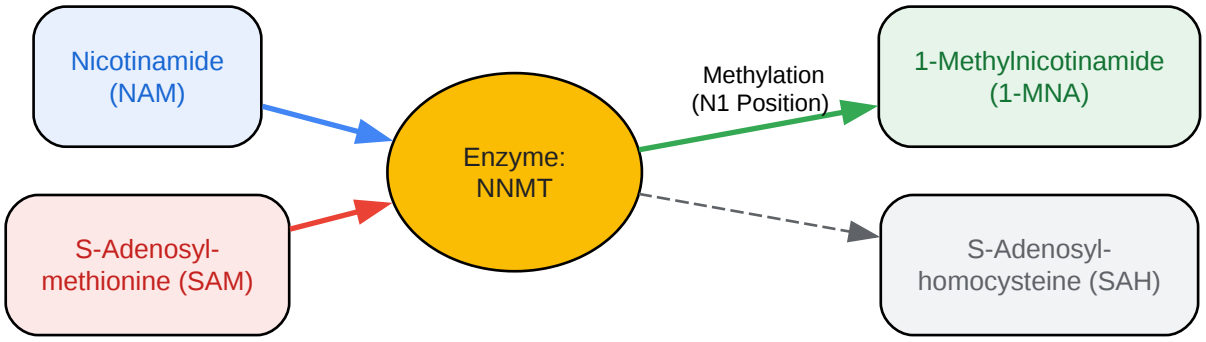
The Metabolic Pathway (NNMT Activity)

Nicotinamide (NAM) is methylated by the cytosolic enzyme NNMT, using S-Adenosylmethionine (SAM) as the methyl donor.[1][2][3] This reaction is irreversible and serves as a major clearance pathway for excess Vitamin B3, while also regulating the cellular methylation potential (SAM:SAH ratio).

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Mechanism:

- Substrate: Nicotinamide (Pyridine-3-carboxamide).
- Enzyme: NNMT (EC 2.1.1.1).[1][2]
- Product: 1-Methylnicotinamide (1-MNA).[4] Note: Methylation occurs on the pyridine ring nitrogen, creating a quaternary ammonium cation.



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Figure 1: The NNMT-catalyzed conversion of Nicotinamide to 1-MNA.[2] This pathway regulates NAD+ salvage and methyl donor availability.

The Internal Standard: **N-Methylnicotinamide-d4**

To ensure analytical rigor, the internal standard must mirror the physicochemical properties of the analyte while remaining mass-resolved.

- Chemical Name: 1-Methyl-d3-nicotinamide-2,4,5,6-d4 (or Ring-d4).
- Preferred Isotopologue:Ring-d4 (2,4,5,6-tetradeuterio-1-methylpyridinium-3-carboxamide).
  - Why Ring-d4? Deuterium on the pyridine ring is non-exchangeable under physiological and electrospray ionization (ESI) conditions. Methyl-d3 labels can occasionally suffer from enzymatic exchange or metabolic instability if not chosen carefully.
- Mass Shift: +4 Da relative to endogenous 1-MNA.
  - 1-MNA Monoisotopic Mass: ~137.07 Da.

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- 1-MNA-d4 Monoisotopic Mass: ~141.09 Da.

Experimental Protocol: LC-MS/MS Quantitation

Reagents & Materials

- Analyte Standard: 1-Methylnicotinamide Chloride (Sigma/Cayman).
- Internal Standard: **N-Methylnicotinamide-d4** (Cambridge Isotope/Toronto Research Chemicals).
- Matrix: Plasma, Serum, or Urine (Human/Murine).
- Solvents: LC-MS grade Acetonitrile (ACN), Ammonium Formate, Formic Acid.

Sample Preparation (Protein Precipitation)

Due to the high polarity of 1-MNA, Liquid-Liquid Extraction (LLE) is generally inefficient. Protein Precipitation (PPT) is the preferred method.

- Aliquot: Transfer 50 µL of plasma/serum into a 1.5 mL Eppendorf tube.
- Spike IS: Add 10 µL of **N-Methylnicotinamide-d4** working solution (e.g., 500 ng/mL in 50% Methanol).
- Precipitate: Add 200 µL of ice-cold Acetonitrile containing 0.1% Formic Acid.
  - Rationale: Acidified ACN ensures full precipitation and stabilizes the cationic species.
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 14,000 x g for 10 minutes at 4°C.
- Transfer: Move supernatant to LC vials. Note: Evaporation and reconstitution are optional but may cause loss of volatile amines; direct injection of supernatant is often sufficient for HILIC.

LC-MS/MS Methodology

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Chromatography (HILIC Mode): Reverse Phase (C18) columns retain 1-MNA poorly due to its permanent positive charge. Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory for robust retention and peak shape.

- Column: Waters BEH Amide or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5).
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.[4][5][6]
- Gradient:
  - 0-1 min: 90% B (Isocratic loading).
  - 1-5 min: 90% -> 50% B (Elution).
  - 5-7 min: 50% B (Wash).
  - 7.1 min: 90% B (Re-equilibration).

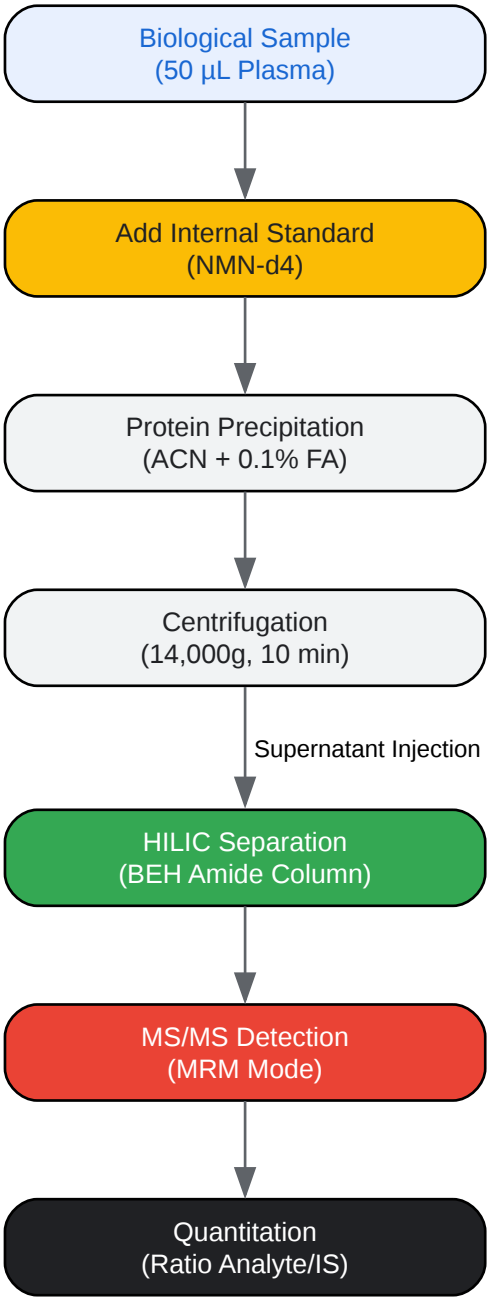
Mass Spectrometry (MRM Parameters): Operate in Positive Electrospray Ionization (+ESI) mode. The quaternary ammonium provides a strong inherent signal.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
1-MNA (Target)	137.1	94.1	20	50
1-MNA (Qualifier)	137.1	78.1	35	50
1-MNA-d4 (IS)	141.1	98.1	20	50

- Note: The transition 137->94 corresponds to the loss of the carbamoyl group (CONH2) or fragmentation of the ring system depending on collision energy. The IS transition 141->98 confirms the +4 Da shift is retained in the fragment, validating the ring-d4 label stability.

Workflow Visualization

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Figure 2: Step-by-step analytical workflow from sample preparation to data quantitation.

Validation & Troubleshooting

Linearity & Range

- Standard Curve: 1.0 ng/mL to 1000 ng/mL.

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- Weighting: $1/x^2$ (Required to maintain accuracy at the lower limit of quantitation).
- Acceptance: $r^2 > 0.99$; Accuracy ±15% (±20% at LLOQ).

Matrix Effects

1-MNA is an early eluter in many systems, making it susceptible to suppression by phospholipids.

- Assessment: Compare the peak area of NMN-d4 in extracted plasma vs. neat solvent.
- Solution: If suppression >20% is observed, increase the HILIC re-equilibration time or switch to a stronger wash solvent (50:50 MeOH:Water) between injections. NMN-d4 compensates for this suppression as long as the suppression factor is identical for analyte and IS (co-elution is critical).

Stability

- Stock Solution: Stable for 6 months at -20°C in 50% Methanol.
- Processed Samples: Stable for 24 hours in the autosampler (4°C).
- Caution: Avoid alkaline pH (>8.0) during extraction, as the amide group can hydrolyze to 1-methylnicotinic acid.

References

- Methodology Source
  - Title: Simultaneous determination of nicotinamide and N1-methylnicotinamide in human serum by LC-MS/MS to associate their serum concentrations with obesity.[6]
  - Source: Biomedical Chrom
  - URL:[Link]
- Biological Context
  - Title: Nicotinamide N-methyltransferase: more than a vitamin B3 clearance enzyme.[1]

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- Source: Trends in Biochemical Sciences (2016).
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- Chemical Standard Data
  - Title: **N-Methylnicotinamide-d4** Product Inform
  - Source: Cayman Chemical.[7]

- Clinical Application
  - Title: LC-MS/MS assay for N1-methylnicotinamide in humans, an endogenous probe for renal transporters.[8]
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